

Advanced Protocol: Dissolution and Stability Management of 4-Fluoro PV8 Hydrochloride

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Compound of Interest

Compound Name: 4-fluoro PV8 (hydrochloride)

Cat. No.: B1162249

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Restricted Use: This substance is a substituted cathinone and is classified as a controlled substance (Schedule I) in the United States and many other jurisdictions.[1] This guide is strictly for authorized research, forensic analysis, and laboratory use only. Handling: 4-Fluoro PV8 is a potent psychoactive stimulant.[2][1] Handling requires full PPE (nitrile gloves, lab coat, safety glasses) and use of a fume hood to prevent inhalation of particulate matter.[1]

Physicochemical Profile & Solubility Logic

To dissolve 4-Fluoro PV8 HCl effectively, one must understand the competition between its ionic salt head and its lipophilic tail.[2][1] The molecule features a fluorinated phenyl ring and a heptan-1-one chain, making it significantly more lipophilic than simpler cathinones like methcathinone.[2][1]

While the hydrochloride salt form confers water solubility, the lattice energy and the hydrophobic bulk of the "PV8" chain (propyl + pyrrolidine + fluorophenyl) limit its solubility in pure aqueous buffers compared to short-chain analogs.[1]

Table 1: Physicochemical Properties & Solubility

Limits[1][2]

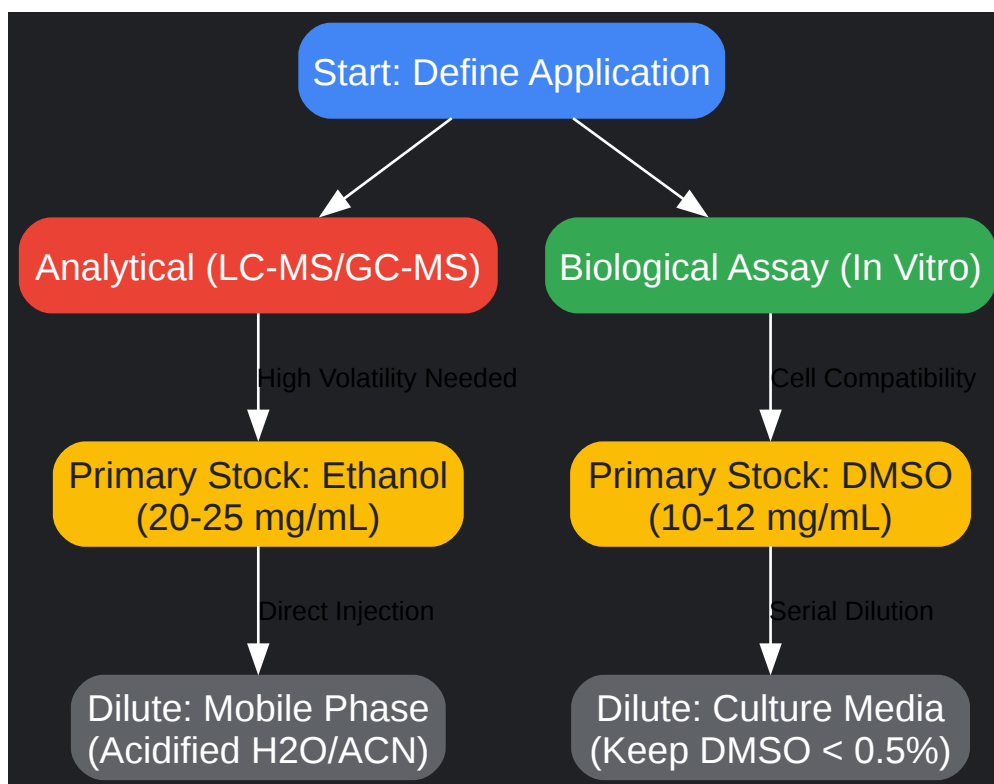
Property	Data	Notes
Formula	$C_{17}H_{24}FNO$ [2][1][3][4] • HCl	Hydrochloride Salt
Molecular Weight	313.8 g/mol	
Appearance	Crystalline Solid	Hygroscopic
Solubility (PBS pH 7.2)	~2 mg/mL	Low. Prone to precipitation if pH rises.[2][1]
Solubility (Ethanol)	~25 mg/mL	Recommended for organic stock.[2][1]
Solubility (DMSO)	~12.5 mg/mL	Best for biological stock (cryo-stable).[2][1]
Solubility (DMF)	~12.5 mg/mL	Good alternative to DMSO.[2][1]
Solubility (Methanol)	~1 mg/mL	Critical Warning: Surprisingly low compared to EtOH.[2][1]



Expert Insight: Do not assume Methanol is the superior solvent.[2][1] Unlike many HCl salts, 4-Fluoro PV8 shows higher solubility in Ethanol (25 mg/mL) than Methanol (1 mg/mL).[1] For LC-MS standards, prepare the primary stock in Acetonitrile or Ethanol, then dilute.[1]

Decision Matrix: Solvent Selection

The following logic gate determines the optimal solvent system based on your downstream application.



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Figure 1: Solvent selection workflow based on experimental end-points.

Protocol A: Preparation of High-Concentration Stock (Storage)

Purpose: Long-term storage of reference material.[2][1][5][6] Target Concentration: 10 mM (approx. 3.14 mg/mL) or 10 mg/mL.[2][1]

- Equilibration: Allow the vial of 4-Fluoro PV8 HCl to reach room temperature before opening to prevent condensation (the salt is hygroscopic).
- Weighing: Weigh 10.0 mg of the substance into a sterile, amber glass vial (2-4 mL capacity).
 - Note: Use an anti-static gun if the powder is electrostatically charged.[2][1]
- Solvent Addition (Choose One):
 - For Biological Use: Add 1.0 mL of anhydrous DMSO (biotech grade).[1]

- For Analytical Use: Add 1.0 mL of absolute Ethanol (200 proof).
- Dissolution:
 - Vortex vigorously for 30 seconds.
 - If particulates remain, sonicate in a water bath at ambient temperature (20-25°C) for 2 minutes.^{[2][1]} Do not heat above 30°C to prevent thermal degradation.^{[2][1]}
- Inspection: Hold vial against a light source; solution must be optically clear.
- Storage: Aliquot into single-use volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Preparation of Analytical Standards (LC-MS)

Purpose: Creating a stable working standard for quantitation. Challenge: Synthetic cathinones are unstable in solution at neutral/alkaline pH.

- Primary Stock: Utilize the Ethanol stock from Protocol A (10 mg/mL).
- Working Standard (100 µg/mL):
 - Pipette 10 µL of Primary Stock.
 - Dilute into 990 µL of Acetonitrile containing 0.1% Formic Acid.
 - Mechanism:^{[2][1][7]} The acidic environment stabilizes the ketone group, preventing oxidation and dimerization common in cathinones.^[1]
- Mobile Phase Compatibility:
 - When injecting into RP-HPLC, ensure the initial mobile phase gradient is low organic (e.g., 5% ACN) to prevent peak broadening, but verify the compound does not crash out if the injection volume is large.^[1]

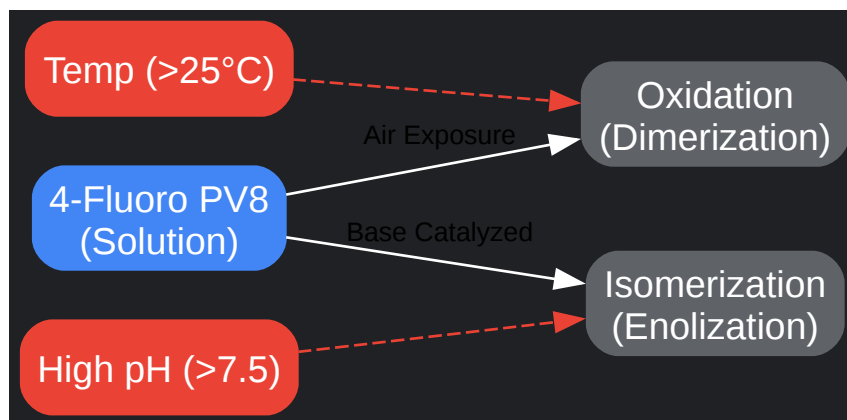
Protocol C: Aqueous Working Solution (PBS)

Purpose: Direct injection for animal studies or specific hydrophilic assays.[2][1] Constraint: Solubility is capped at ~2 mg/mL.

- Preparation:
 - Weigh 2.0 mg of 4-Fluoro PV8 HCl.[2][1]
 - Add 1.0 mL of PBS (pH 7.2).
- Agitation: Vortex immediately. The solution may appear cloudy initially. Sonicate for 5 minutes.
- pH Adjustment (Critical):
 - If the solution remains cloudy, the pH may be too high (promoting free-base precipitation). [1]
 - Titrate with micro-volumes (1-2 μ L) of 0.1 M HCl until clear.
 - Note: Do not exceed the solubility limit. If higher doses are required, use a co-solvent system (e.g., 5% DMSO / 95% PBS).[1]
- Usage Window: Aqueous solutions of cathinones are unstable.[2][1][5] Use within 4 hours of preparation or freeze immediately at -80°C .

Stability & Degradation Pathways[1][2][8]

Synthetic cathinones like 4-Fluoro PV8 are susceptible to specific degradation pathways that researchers must mitigate.



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Figure 2: Primary degradation drivers.[2][1] Avoid alkaline pH and heat.

- pH Sensitivity: At pH > 7.5, the alpha-proton is abstracted, leading to enolization and eventual degradation to the corresponding ephedrine-like byproduct or oxidation to a diketone.[2]
- Solvent Effects: Methanol can occasionally promote degradation over long storage periods compared to Acetonitrile.[2][1]

References

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